

# 2-Bromo-4-hydroxybenzaldehyde chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 2-Bromo-4-hydroxybenzaldehyde

Cat. No.: B1278919

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## An In-depth Technical Guide to 2-Bromo-4-hydroxybenzaldehyde

This technical guide provides a comprehensive overview of **2-Bromo-4-hydroxybenzaldehyde**, a key aromatic aldehyde intermediate. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, synthesis, and reactivity.

## Chemical Structure and IUPAC Name

**2-Bromo-4-hydroxybenzaldehyde** is a substituted aromatic compound featuring a benzene ring functionalized with a bromo, a hydroxyl, and an aldehyde group.

- IUPAC Name: **2-bromo-4-hydroxybenzaldehyde**[\[1\]](#)
- Molecular Formula:  $C_7H_5BrO_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Canonical SMILES: C1=CC(=C(C=C1O)Br)C=O[\[1\]](#)
- InChI: InChI=1S/C7H5BrO2/c8-7-3-6(10)2-1-5(7)4-9/h1-4,10H[\[1\]](#)
- InChIKey: OCBOCCOUCDGNKX-UHFFFAOYSA-N[\[1\]](#)

The structure is characterized by an aldehyde group and a bromine atom positioned ortho to each other on the benzene ring, with a hydroxyl group in the para position relative to the aldehyde.

## Physicochemical Properties

The physical and chemical properties of **2-Bromo-4-hydroxybenzaldehyde** are summarized in the table below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

Property	Value	Source
Molecular Weight	201.02 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	22532-60-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Pale yellow to yellow-brown solid	<a href="#">[3]</a>
Purity	≥ 97.5%	<a href="#">[3]</a>
Storage Conditions	2-8°C, under inert atmosphere	<a href="#">[3]</a> <a href="#">[4]</a>

## Synthesis of 2-Bromo-4-hydroxybenzaldehyde

The synthesis of **2-Bromo-4-hydroxybenzaldehyde** can be achieved through various methods. One common approach involves the bromination of a phenol derivative. A representative experimental protocol is detailed below.

### Experimental Protocol: Synthesis from m-Bromophenol

This procedure outlines the synthesis of **2-bromo-4-hydroxybenzaldehyde** from m-bromophenol.[\[5\]](#)

Materials:

- m-Bromophenol
- 30% aqueous sodium hydroxide solution
- Ethanol
- Chloroform

- 10N Hydrochloric acid
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

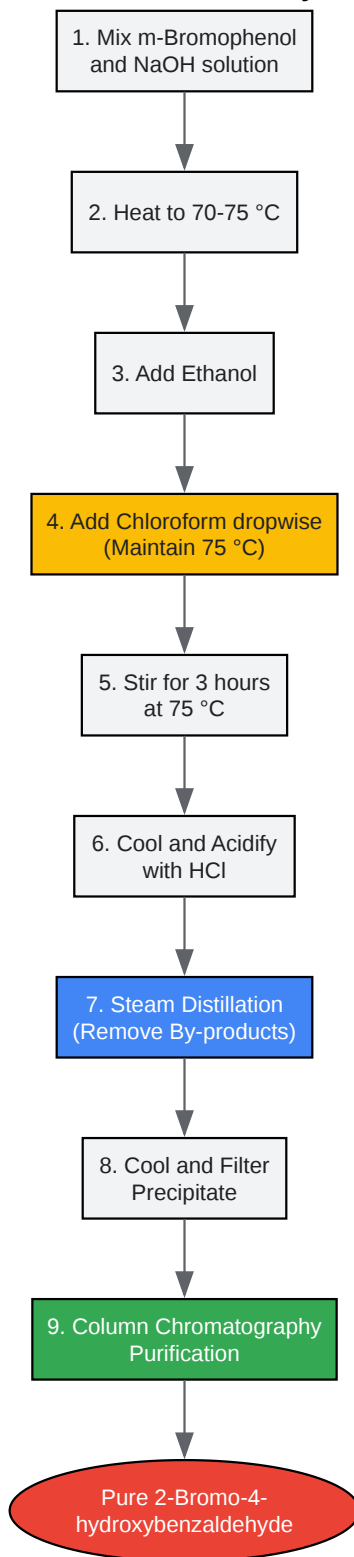
#### Procedure:

- A solution of 30% aqueous sodium hydroxide (160 mL) is mixed with 3-bromophenol (10.04 g, 58 mmol).[\[5\]](#)
- The mixture is heated to a temperature of 70-75 °C.[\[5\]](#)
- Ethanol (5 mL) is added to the mixture all at once.[\[5\]](#)
- Chloroform (28 mL, 0.35 mol) is then added slowly in a dropwise manner while maintaining the reaction temperature at 75 °C for 1 hour.[\[5\]](#)
- After the addition is complete, the reaction mixture is stirred continuously at 75 °C for an additional 3 hours.[\[5\]](#)
- The mixture is then cooled to room temperature and acidified using 10N hydrochloric acid.[\[5\]](#)
- Steam distillation is employed to remove the majority of by-products.[\[5\]](#)
- The residue is cooled, and the resulting precipitate is separated by filtration.[\[5\]](#)
- The crude product is purified using silica gel column chromatography with a hexane/ethyl acetate (2:1, v/v) eluent to yield **2-bromo-4-hydroxybenzaldehyde**.[\[5\]](#)

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-Bromo-4-hydroxybenzaldehyde** from m-bromophenol.

## Synthesis Workflow of 2-Bromo-4-hydroxybenzaldehyde



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Caption: Workflow for the synthesis of **2-Bromo-4-hydroxybenzaldehyde**.

## Applications in Organic Synthesis

**2-Bromo-4-hydroxybenzaldehyde** serves as a versatile building block in organic synthesis. Its functional groups—aldehyde, hydroxyl, and bromo—offer multiple reaction sites for constructing more complex molecules. It is particularly valuable in the synthesis of various heterocyclic compounds, which are fundamental scaffolds in the development of pharmaceuticals and agrochemicals.[3] The reactive aldehyde and hydroxyl groups make it a key intermediate for creating dyes and pigments.[3] The presence of the bromine atom also allows for its use in metal-catalyzed cross-coupling reactions for further molecular elaboration.

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## References

- 1. 2-Bromo-4-hydroxybenzaldehyde | C<sub>7</sub>H<sub>5</sub>BrO<sub>2</sub> | CID 11084866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromo-4-hydroxybenzaldehyde [oakwoodchemical.com]
- 3. 2-Bromo-4-hydroxybenzaldehyde [myskinrecipes.com]
- 4. 22532-60-1|2-Bromo-4-hydroxybenzaldehyde|BLD Pharm [bldpharm.com]
- 5. Benzaldehyde, 2-bromo-4-hydroxy synthesis - chemicalbook [chemicalbook.com]
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